

Core Properties and Biological Activity of Piperazinomycin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Piperazinomycin

CAS No.: 83858-82-6

Cat. No.: S588498

Get Quote

The table below summarizes the fundamental characteristics and antifungal activity of **piperazinomycin** as established in the original research.

Property Category	Description
Producing Organism	<i>Streptoverticillium olivoreticuli</i> subsp. <i>neoenacticus</i> [1]
Molecular Formula	C~18~H~20~N~2~O~2~ (based on supplier data) [2]
Nature	Basic and lipophilic antibiotic [1]
Antifungal Activity	Shows inhibitory activity against fungi and yeasts [1].
Primary Specificity	Especially active against <i>Trichophyton</i> species [1].

Original Experimental Protocols

The initial isolation, purification, and characterization of **piperazinomycin** involved a multi-step process as outlined below [1].

Fermentation and Initial Isolation

- **Fermentation:** The antibiotic was produced by fermenting the *Streptovercillium* strain in a suitable culture broth. **Piperazinomycin** was found in both the mycelial cake and the filtered broth [1].
- **Extraction from Mycelia:** The mycelial cake was extracted using **methanol** [1].
- **Extraction from Broth:** The filtered broth was adsorbed onto a column of **Amberlite XAD-2**, a polymeric resin. The active compound was then eluted using **aqueous acetone** [1].
- **Liquid-Liquid Extraction:** The crude extract was further processed by extraction with **methyl isobutyl ketone (MIBK)** at an **alkaline pH**, leveraging its lipophilic nature [1].

Purification and Characterization

- **Chromatography:** The extract was purified sequentially using column chromatography on **Sephadex LH-20** and **Sephadex G-15** gels [1].
- **Final Purification:** A high-purity sample was obtained using **preparative thin-layer chromatography (TLC)** on silica gel [1].
- **Structure Elucidation:** The molecular formula was determined by **high-resolution mass spectrometry**. Its structure and absolute configuration were later confirmed by **X-ray crystallographic analysis** of its monohydrobromide salt [1].

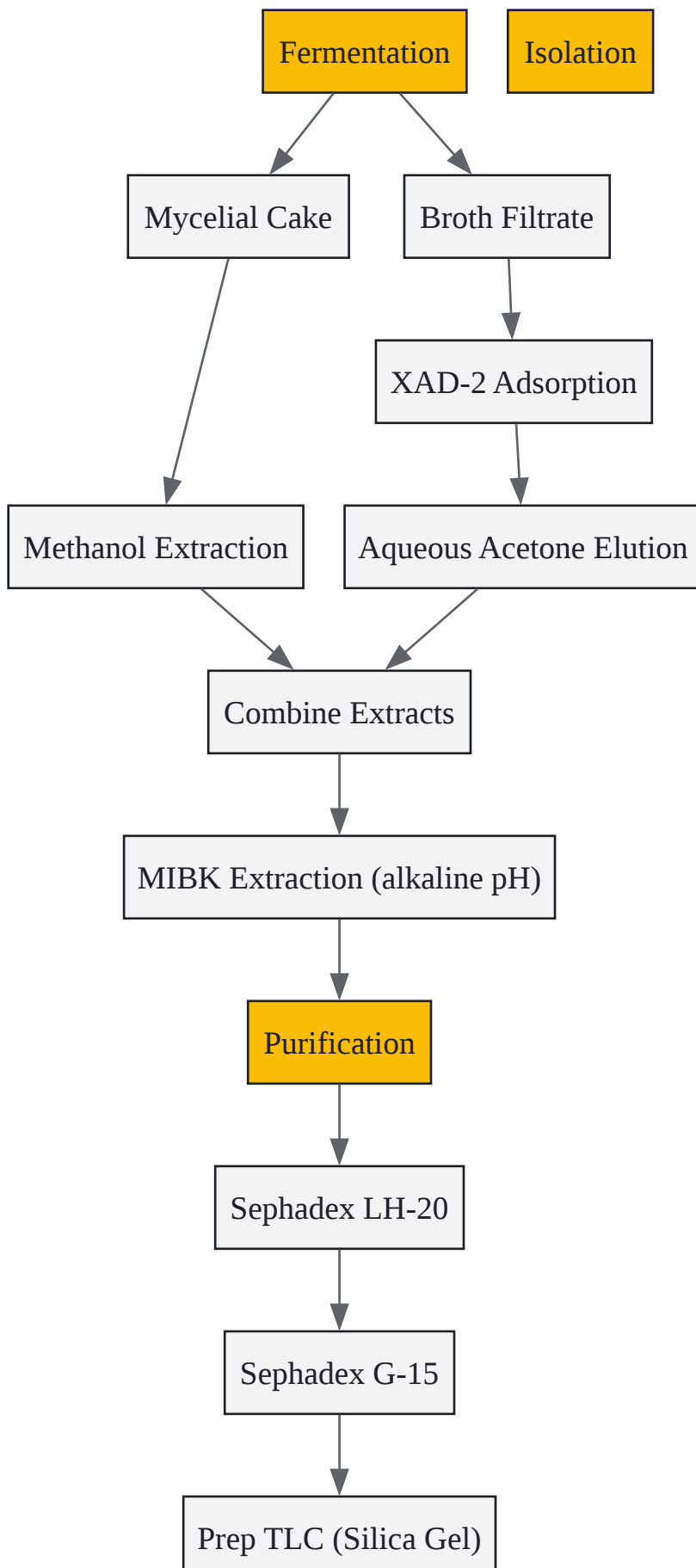
Current Research Context and the Piperazine Scaffold

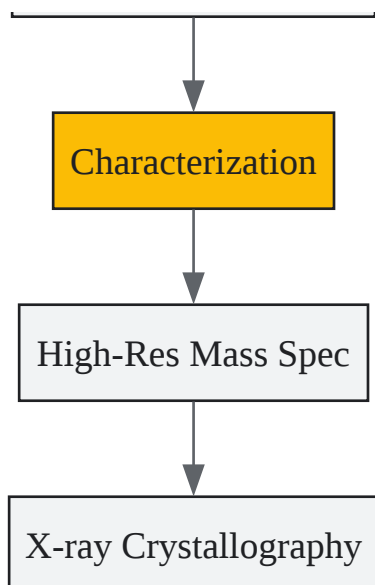
While recent research on **piperazinomycin** itself is limited, its core structural motif—the **piperazine ring**—is extensively studied in modern drug discovery.

- **Versatility in Drug Design:** The piperazine ring is considered a "privileged scaffold" in medicinal chemistry. Its two nitrogen atoms provide a large polar surface area, contributing to improved water solubility, oral bioavailability, and enhanced affinity for biological targets [3].
- **Widespread Applications:** Piperazine derivatives are actively researched for various therapeutic areas, including **anticancer agents** and **antimycobacterial drugs** [4] [5]. For instance, incorporating a piperazine moiety into natural product-derived structures has proven effective in developing new compounds with cytotoxic effects through apoptotic cell death regulation [4].

Experimental Workflow and Mechanism Visualization

The following diagram illustrates the key stages involved in the original isolation, purification, and characterization of **piperazinomycin**.

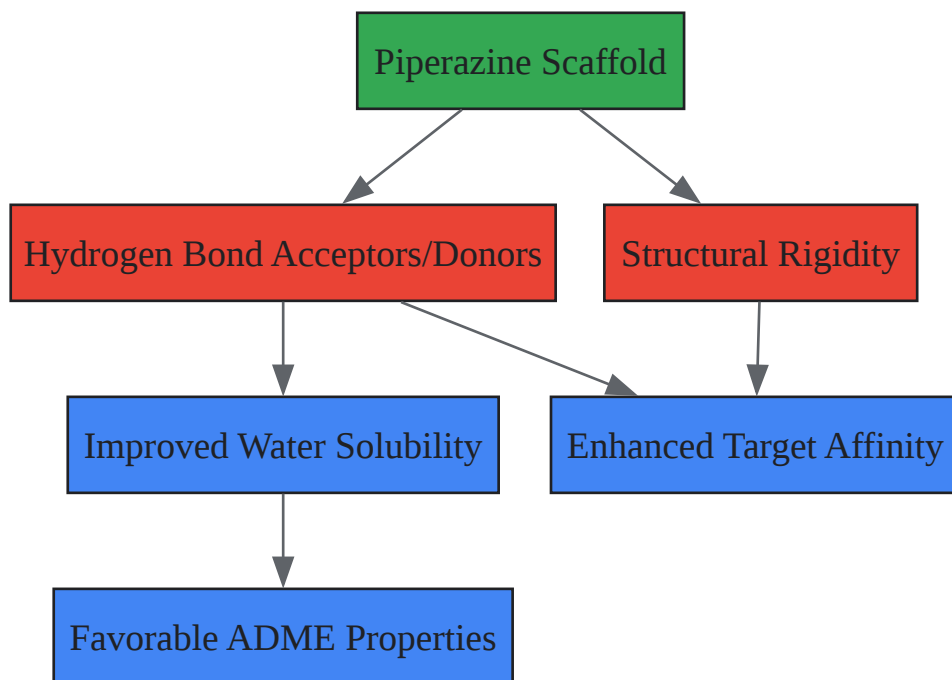




[Click to download full resolution via product page](#)

*Experimental workflow for **piperazinomycin** isolation and characterization.*

The piperazine ring in **piperazinomycin** and related compounds contributes to biological activity through a mechanism that can be generalized as follows.



[Click to download full resolution via product page](#)

General mechanism of piperazine scaffold in biological activity.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. , a new antifungal antibiotic. I. Fermentation, isolation... Piperazinomycin [pubmed.ncbi.nlm.nih.gov]
2. CAS#: 83858-82-6 Piperazinomycin [chemicalbook.com]
3. Synthetic Protocols, Structural Activity Relationship, and ... [pubmed.ncbi.nlm.nih.gov]
4. Novel Synthesized N-Ethyl-Piperazinyl-Amides of C2 ... [mdpi.com]
5. Synthesis and Critical View on the Structure-Activity ... [mdpi.com]

To cite this document: Smolecule. [Core Properties and Biological Activity of Piperazinomycin].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b588498#piperazinomycin-biological-properties-and-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com